

# Proper Disposal Procedures for ID-8 Murine Ovarian Carcinoma Cell Line

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of the **ID-8** murine ovarian carcinoma cell line and associated contaminated materials. Adherence to these procedures is critical to ensure laboratory safety and regulatory compliance. The **ID-8** cell line, derived from C57BL/6 mouse ovarian surface epithelial cells, is a valuable tool in cancer research.[1] It is classified as Biosafety Level 1 (BSL-1), suitable for work in a basic laboratory setting with standard microbiological practices.[2]

## I. Core Principles of ID-8 Waste Disposal

All materials that have come into contact with the **ID-8** cell line must be considered biohazardous waste and decontaminated prior to final disposal. The primary method of decontamination is autoclaving, which uses high-pressure steam to sterilize the materials.

## II. Segregation and Collection of ID-8 Waste

Proper segregation of waste at the point of generation is crucial for safe and efficient disposal. All containers for biohazardous waste must be clearly labeled with the universal biohazard symbol.



Waste Stream	Collection Container
Liquid Waste (e.g., spent culture media, supernatants)	Leak-proof container with a loose-fitting lid to allow for steam penetration during autoclaving.
Solid Waste (e.g., cell culture flasks, plates, pipette tips, gloves)	Autoclavable biohazard bags placed within a secondary, rigid, leak-proof container with a lid.
Sharps Waste (e.g., serological pipettes, needles, scalpels)	Puncture-resistant sharps container clearly labeled as "Biohazardous Sharps."

# III. Step-by-Step Disposal Procedures A. Liquid Waste Disposal

- Collection: Collect all liquid waste that has been in contact with ID-8 cells in a designated, leak-proof, autoclavable container.
- Chemical Disinfection (Optional but Recommended): For an added layer of safety, you can add bleach to the liquid waste to achieve a final concentration of 10% for at least 30 minutes before autoclaving.
- Autoclaving: Loosen the cap of the container to prevent pressure buildup. Place the container in a secondary, leak-proof pan within the autoclave.
- Autoclave Cycle: Run the autoclave on a liquid cycle, typically at 121°C (250°F) for a
  minimum of 30-60 minutes.[3][4] The duration may need to be adjusted based on the volume
  of liquid.
- Final Disposal: After autoclaving and allowing the liquid to cool, it can be safely poured down the drain with copious amounts of water.

#### **B. Solid Waste Disposal**

 Packaging: Place all solid waste contaminated with ID-8 cells into a red or orange autoclavable biohazard bag. Do not overfill the bag; it should be no more than three-quarters full to allow for steam penetration.[3]



- Preparation for Autoclaving: Loosely close the bag to allow steam to enter. Place the bag in a secondary, leak-proof, and autoclavable container.
- Autoclave Cycle: Use a standard gravity or "dry" cycle for solid waste. A common cycle is 121°C (250°F) for at least 60 minutes.[3] Ensure the cycle includes a drying phase to reduce odors and prevent dripping.
- Final Disposal: Once the autoclave cycle is complete and the bag has cooled, it can be
  placed in the regular laboratory trash, provided it is not otherwise hazardous. Some
  institutional policies may require it to be placed in a designated "treated biohazardous waste"
  container.

#### C. Sharps Waste Disposal

- Collection: Immediately place all contaminated sharps into a designated, puncture-resistant sharps container.
- Container Management: Do not overfill the sharps container. Once it is three-quarters full, it should be sealed.
- Disposal: The sealed sharps container should be disposed of through the institution's biohazardous waste disposal program. Do not autoclave sharps containers unless they are specifically designed for autoclaving.


# IV. Experimental Protocols Referenced

The disposal procedures outlined above are based on standard microbiological practices for handling BSL-1 materials and biohazardous waste. Key experimental protocols that inform these procedures include:

- Aseptic Technique: The principles of aseptic technique, used during the routine culture of ID-8 cells, are foundational to containing the biological material and preventing contamination of the laboratory environment.[5]
- Steam Sterilization (Autoclaving): The effectiveness of autoclaving is well-established for the inactivation of microorganisms. The standard conditions of 121°C at 15 psi are sufficient to kill bacteria, viruses, fungi, and spores.



## V. Logical Workflow for ID-8 Waste Disposal



Click to download full resolution via product page

Caption: Workflow for the safe disposal of ID-8 cell line waste.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References







- 1. Cellosaurus cell line ID8 (CVCL IU14) [cellosaurus.org]
- 2. accegen.com [accegen.com]
- 3. hsrm.umn.edu [hsrm.umn.edu]
- 4. Autoclaving Biological Waste | Biological Waste Treatment | Hazardous Waste |
   Environmental Protection | Environmental Health & Safety | TTU [depts.ttu.edu]
- 5. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for ID-8 Murine Ovarian Carcinoma Cell Line]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674368#id-8-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com